Protocol for using O-Trideuteromethyl Codeine in urine drug testing

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Compound of Interest

Compound Name:	*O-Trideuteromethyl Codeine*
Cat. No.:	*B15295529*

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Application Note: High-Precision Quantitation of Codeine in Urine using **O-Trideuteromethyl Codeine** Internal Standard

Abstract & Core Directive

This protocol defines the methodology for the quantitation of Codeine in human urine using **O-Trideuteromethyl Codeine** (Codeine-

) as the Internal Standard (IS). Unlike generic protocols, this guide addresses the critical analytical challenge of differentiating Codeine from its isobaric isomer, Hydrocodone, and ensuring complete hydrolysis of Codeine-6-glucuronide (C6G).

The use of **O-Trideuteromethyl Codeine** (

) specifically targets the methoxy group at position 3. This structural specificity provides a mass shift of +3 Da (

303.2), sufficient to eliminate cross-talk with native Codeine (

300.2) while maintaining near-identical chromatographic behavior to compensate for matrix effects and ionization suppression.

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Chemical Profile & Reagents

Component	Specification	Notes
Analyte	Codeine ( )	MW: 299.36 g/mol
Internal Standard	O-Trideuteromethyl Codeine	MW: 302.38 g/mol . Label location: 3-Methoxy group.
Enzyme	-Glucuronidase (Recombinant)	>100,000 units/mL (e.g., IMCSzyme or equivalent).
SPE Phase	Mixed-Mode Cation Exchange (MCX)	Polymeric strong cation exchange for basic drugs.
Mobile Phase A	10mM Ammonium Formate in Water	pH 3.5 (Adjusted with Formic Acid).
Mobile Phase B	0.1% Formic Acid in Methanol	LC-MS Grade.[1]

Pre-Analytical Considerations: The Hydrolysis Imperative

Codeine is extensively metabolized; approximately 80% is excreted in urine as conjugates, primarily Codeine-6-glucuronide (C6G). To quantify "Total Codeine," enzymatic hydrolysis is mandatory.

Critical Scientific Insight: While acid hydrolysis is faster, it degrades labile opioids. We utilize recombinant

-glucuronidase for its specificity.

- IS Addition Point: The **O-Trideuteromethyl Codeine** IS is added prior to hydrolysis. Although the enzyme does not act on the free-base IS, adding it at this stage ensures the IS experiences the same thermal and chemical environment as the analyte, correcting for any volumetric errors or degradation during incubation.

Experimental Protocol

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Phase A: Sample Preparation (Hydrolysis & Extraction) [2][3]

- Aliquot: Transfer 200

  L of urine into a glass culture tube.

- IS Spiking: Add 20

  L of **O-Trideuteromethyl Codeine** working solution (1,000 ng/mL).

  - Resulting IS Concentration: 100 ng/mL.

- Hydrolysis:

  - Add 100

    L of Hydrolysis Buffer (pH 6.8 phosphate buffer with

    -glucuronidase).

  - Incubate: 60°C for 30 minutes.

  - QC Check: Include a control spiked with Codeine-6-glucuronide to verify >90% conversion efficiency.

- SPE Loading (Mixed-Mode Cation Exchange):

  - Condition cartridge: 1 mL MeOH, then 1 mL Water.

  - Load hydrolyzed sample.[2][3]

  - Wash 1: 1 mL 0.1% Formic Acid (removes acidic/neutral interferences).

  - Wash 2: 1 mL MeOH (removes hydrophobic interferences).

  - Elution: 1 mL 5% Ammonium Hydroxide in MeOH.

- Reconstitution: Evaporate eluate to dryness (

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at 40°C) and reconstitute in 200

L Mobile Phase Initial Conditions (95% A / 5% B).

Phase B: LC-MS/MS Instrumentation

Chromatographic Separation Strategy: Codeine (

300) and Hydrocodone (

300) are isobaric. Mass spectrometry alone cannot distinguish them. Chromatographic baseline resolution is required.

- Column: Agilent Poroshell 120 EC-C18 (2.1 x 100mm, 2.7

  m) or Phenomenex Kinetex Biphenyl.

- Flow Rate: 0.4 mL/min.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	5%	Loading
0.5	5%	Hold
4.0	50%	Elution of Codeine/Hydrocodone
4.1	95%	Column Wash
5.5	95%	Wash Hold
5.6	5%	Re-equilibration
7.5	5%	End

MS/MS Parameters (MRM Transitions):

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Compound	Precursor ( )	Product ( )	Role	Collision Energy (V)
Codeine	300.2	165.1	Quantifier	45
300.2	152.1	Qualifier	65	
O-Trideuteromethyl Codeine	303.2	165.1	IS Quantifier	45
Hydrocodone (Interference Check)	300.2	199.1	Quantifier	30

Note on IS Transition: The transition

typically involves the loss of the methoxy group (and the label) or fragmentation of the core ring. Even if the product ion is unlabeled (

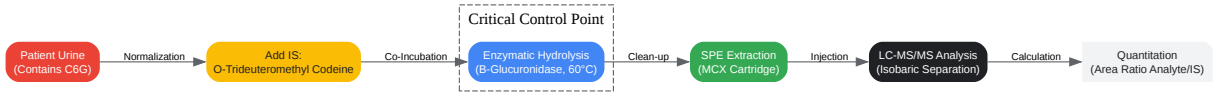
165), the unique precursor (

303) ensures specificity.

Visualization of Workflows

Diagram 1: Analytical Workflow & Logic

This diagram illustrates the critical path from sample intake to data output, highlighting the hydrolysis checkpoint.



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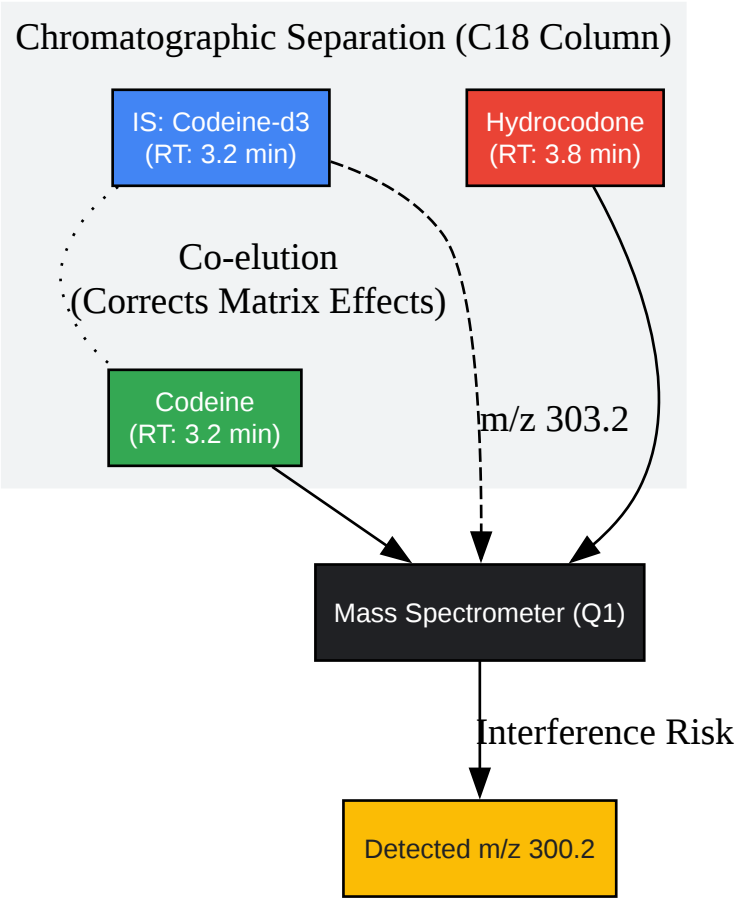
Caption: Step-by-step analytical workflow ensuring Internal Standard equilibration prior to hydrolysis.

Diagram 2: Isobaric Resolution Strategy

Visualizing the separation of Codeine and Hydrocodone, which share the same mass (300) but differ in structure.



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Caption: Chromatographic resolution is required to separate Codeine from Hydrocodone; the IS co-elutes with Codeine.

Validation & Quality Assurance (SWGTOX/ANSI Standards)

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To ensure this protocol meets forensic standards (ANSI/ASB Standard 036), the following validation parameters must be established:

- Linearity: Calibrate from 5 ng/mL to 2,000 ng/mL.

  must be

  .
- Bias & Precision:
  - Run QC samples at Low (15 ng/mL), Mid (200 ng/mL), and High (1,500 ng/mL).
  - Acceptance: Bias within

    , %CV

    .
- Ion Suppression:
  - Compare IS peak area in extracted urine vs. neat solvent.
  - The **O-Trideuteromethyl Codeine** should track the suppression of native Codeine within

    .
- Hydrolysis Efficiency:
  - Mandatory check: Spike negative urine with Codeine-6-Glucuronide.
  - The detected free Codeine must represent

    of the molar equivalent spiked.

Troubleshooting

- Issue: Low IS recovery.
  - Cause: Incomplete elution from MCX cartridge or evaporation loss.

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- Fix: Ensure elution solvent is basic (5%

) to break ionic interaction.

- Issue: Codeine/Hydrocodone peaks merging.
  - Cause: Column aging or organic ramp too fast.
  - Fix: Slow the gradient ramp between 3 and 5 minutes.
- Issue: IS signal in the native Codeine channel (Crosstalk).
  - Cause: Isotopic impurity of the IS.
  - Fix: Ensure the IS is

    isotopic purity. Monitor the 300.2 transition in a pure IS injection (Blank + IS) to quantify contribution.

References

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